

2-Chloro-3-pyridylamine chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloro-3-pyridylamine

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An In-depth Technical Guide to 2-Chloro-3-pyridylamine

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of **2-Chloro-3-pyridylamine** (CAS No: 6298-19-7), a pivotal intermediate in the synthesis of pharmaceuticals and agrochemicals. It details the compound's chemical structure, physicochemical properties, synthesis protocols, and safety information.

Chemical Structure and Identification

2-Chloro-3-pyridylamine, with the IUPAC name 2-chloropyridin-3-amine, is a substituted pyridine derivative.^[1] Its structure consists of a pyridine ring chlorinated at the 2-position and aminated at the 3-position.

- Molecular Formula: C₅H₅ClN₂^{[1][2][3]}
- SMILES: C1=CC(=C(N=C1)Cl)N^[1]
- InChI Key: MEQBJJUWDCYIAB-UHFFFAOYSA-N^[1]

Physicochemical and Spectral Data

The key physical and chemical properties of **2-Chloro-3-pyridylamine** are summarized in the table below, providing essential data for experimental design and application.

Property	Value	Source
CAS Number	6298-19-7	[1][2][3][4]
Molecular Weight	128.56 g/mol	[1][2]
Appearance	Off-white to yellow to pink crystalline powder	[2]
Melting Point	76-78 °C	[4][5][6]
Boiling Point	130-134 °C (at 12.75 mmHg)	[2][5]
Solubility	Soluble in methanol and water (30 g/L at 20°C)	[4][5]
pKa	2.42 ± 0.10 (Predicted)	[5]

Spectral data, including ¹H NMR, is available for **2-Chloro-3-pyridylamine**, which is crucial for its identification and purity assessment.[7][8]

Applications in Synthesis

2-Chloro-3-pyridylamine is a versatile building block in organic synthesis, primarily utilized as an intermediate in the production of high-value chemicals.

- **Pharmaceuticals:** It serves as a key reactant for synthesizing aryl isoindoline diketones, which have shown potential as anticonvulsants.[9] It is also a critical intermediate for the drug pirenzepine.[9]
- **Agrochemicals:** This compound is fundamental in the manufacturing of crop protection agents like the insecticide chlorantraniliprole.[9][10]
- **Cross-Coupling Reactions:** It is actively involved in Suzuki-Miyaura cross-coupling reactions, a powerful method for forming carbon-carbon bonds in the synthesis of complex molecules. [4][5]

Experimental Protocols for Synthesis

Several methods for the synthesis of **2-Chloro-3-pyridylamine** have been reported. Below are detailed protocols for two common approaches.

Protocol 1: Chlorination of 3-Aminopyridine

This method involves the direct chlorination of 3-aminopyridine using hydrogen peroxide and hydrochloric acid.

Materials:

- 3-Aminopyridine
- Hydrogen Peroxide (H_2O_2)
- Hydrochloric Acid (HCl)

Procedure:

- Prepare a solution of 3-aminopyridine in hydrochloric acid.
- Carefully add hydrogen peroxide to the solution. The reaction is exothermic and may require cooling to maintain control.
- The chlorination reaction yields the main product, **2-Chloro-3-pyridylamine**, along with a by-product, 2,6-dichloro-3-aminopyridine.^[10]
- After the reaction is complete, neutralize the reaction mixture to an alkaline pH to precipitate the products.^[11]
- The crude product can then be purified, for example, by recrystallization or column chromatography, to isolate **2-Chloro-3-pyridylamine**.

Protocol 2: Synthesis from 2-Pyridone

This multi-step synthesis offers high selectivity and yield, starting from the readily available 2-pyridone.^[11]

Step 1: Nitration and N-alkylation of 2-Pyridone

- Use 2-pyridone as the starting material.
- Perform a nitration reaction to introduce a nitro group onto the pyridine ring.
- Protect the amino group via an N-alkylation reaction to yield N-alkyl-3-nitro-2-pyridone.[\[11\]](#)

Step 2: Chlorination and Dealkylation

- Dissolve N-alkyl-3-nitro-2-pyridone and heat the solution.
- Slowly add a chlorinating agent, such as triphosgene, under stirring. This step results in a directional chlorination and dealkylation to form 2-chloro-3-nitropyridine.[\[11\]](#)
- After the reaction, add an alkali lye (e.g., NaOH solution) to adjust the pH to weakly alkaline, followed by steam distillation to obtain 2-chloro-3-nitropyridine.[\[11\]](#)

Step 3: Reduction to **2-Chloro-3-pyridylamine**

- Reduce the 2-chloro-3-nitropyridine intermediate to the final product. A common reducing agent system is Titanium(IV) chloride (TiCl_4) and Magnesium (Mg) in an anhydrous solvent like tetrahydrofuran.[\[11\]](#)
- Under an inert atmosphere (e.g., nitrogen), add TiCl_4 to anhydrous tetrahydrofuran at low temperature (-5 to 5 °C).
- Add magnesium to the resulting suspension and reflux to form a black suspension.
- Introduce the 2-chloro-3-nitropyridine to the reducing mixture to yield **2-Chloro-3-pyridylamine**.[\[11\]](#)

Visualization of Synthesis Workflow

The following diagram illustrates the logical workflow for the synthesis of **2-Chloro-3-pyridylamine** starting from 2-Pyridone, as described in Protocol 2.



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Synthesis of **2-Chloro-3-pyridylamine** from 2-Pyridone.

Safety and Handling

2-Chloro-3-pyridylamine is classified as a hazardous substance and requires careful handling.

- GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

- Precautionary Measures:

- Wear protective gloves, protective clothing, and eye/face protection.[12][13]
- Use only outdoors or in a well-ventilated area.[12]
- Wash hands and any exposed skin thoroughly after handling.[12][13]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[12]

- Storage:

- Store in a well-ventilated place and keep the container tightly closed.[12][13]
Recommended storage temperature is 2-8°C.[5][6]
- Store locked up.[12][14]

In case of exposure, follow standard first-aid measures and seek medical attention.[12][15]
Always refer to the latest Safety Data Sheet (SDS) for complete and detailed safety information.[13][14][15]

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- To cite this document: BenchChem. [2-Chloro-3-pyridylamine chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031603#2-chloro-3-pyridylamine-chemical-structure]

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